

Physical and chemical properties of tert-butyl 4-iodo-1H-pyrazole-1-carboxylate

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Compound of Interest

Compound Name: *tert-butyl 4-iodo-1H-pyrazole-1-carboxylate*

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An In-Depth Technical Guide to **tert-Butyl 4-iodo-1H-pyrazole-1-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **tert-butyl 4-iodo-1H-pyrazole-1-carboxylate**. It includes detailed experimental protocols for its synthesis and purification, explores its reactivity and applications as a key synthetic intermediate, and outlines essential safety information.

Core Physical and Chemical Properties

Tert-butyl 4-iodo-1H-pyrazole-1-carboxylate is a halogenated heterocyclic compound widely utilized as a building block in organic synthesis. Its physical state is typically a white to yellow or off-white solid, appearing as a powder or crystalline substance[1][2][3].

Table 1: Physical Properties

Property	Value	Reference
Appearance	Powder or crystalline solid, White to Yellow	[1][2]
Melting Point	67-70 °C	[1][4][5][6]
Boiling Point	312.0 ± 34.0 °C (Predicted)	[1][4][5][6]
Density	1.70 ± 0.1 g/cm ³ (Predicted)	[1][4][5][6]
pKa	-3.01 ± 0.12 (Predicted)	[1][4][5][6]

Table 2: Chemical and Structural Identifiers

Identifier	Value	Reference
CAS Number	121669-70-3	[1]
Molecular Formula	C ₈ H ₁₁ IN ₂ O ₂	[3][5][7]
Molecular Weight	294.09 g/mol	[5][7]
InChI	InChI=1S/C ₈ H ₁₁ IN ₂ O ₂ /c1-8(2,3)13-7(12)11-5-6(9)4-10-11/h4-5H,1-3H3	[2][3][5]
InChIKey	WRCRIGRVTPPLDDD-UHFFFAOYSA-N	[2][3][5]
SMILES	CC(C) (C)OC(=O)N1C=C(I)C=N1	[5][7]
Synonyms	1-Boc-4-iodopyrazole, TERT-BUTYL 4-IODOPYRAZOLE-1-CARBOXYLATE	[1][3][5]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **tert-butyl 4-iodo-1H-pyrazole-1-carboxylate**.

Table 3: NMR and Mass Spectrometry Data

Technique	Data (Solvent: DMSO-d ₆)	Reference
¹ H NMR (400 MHz)	δ: 1.57 (s, 9H, 3×CH ₃), 7.89 (d, J 0.6 Hz, 1H, Ar-H), 8.46 (d, J 0.6 Hz, 1H, Ar-H)	[8]
¹³ C NMR (100 MHz)	δ: 27.9, 63.8, 86.0, 135.9, 146.4, 148.8	[8]
Mass Spec (m/z)	194 (M-Boc, 100%), 167 (2%), 128 (2%), 67 (17%), 40 (24%)	[8]
HRMS (ES)	Calculated for [M+Na] ⁺ C ₈ H ₁₁ IN ₂ NaO ₂ : 316.9757; Found: 316.9757	[8]

Synthesis and Purification

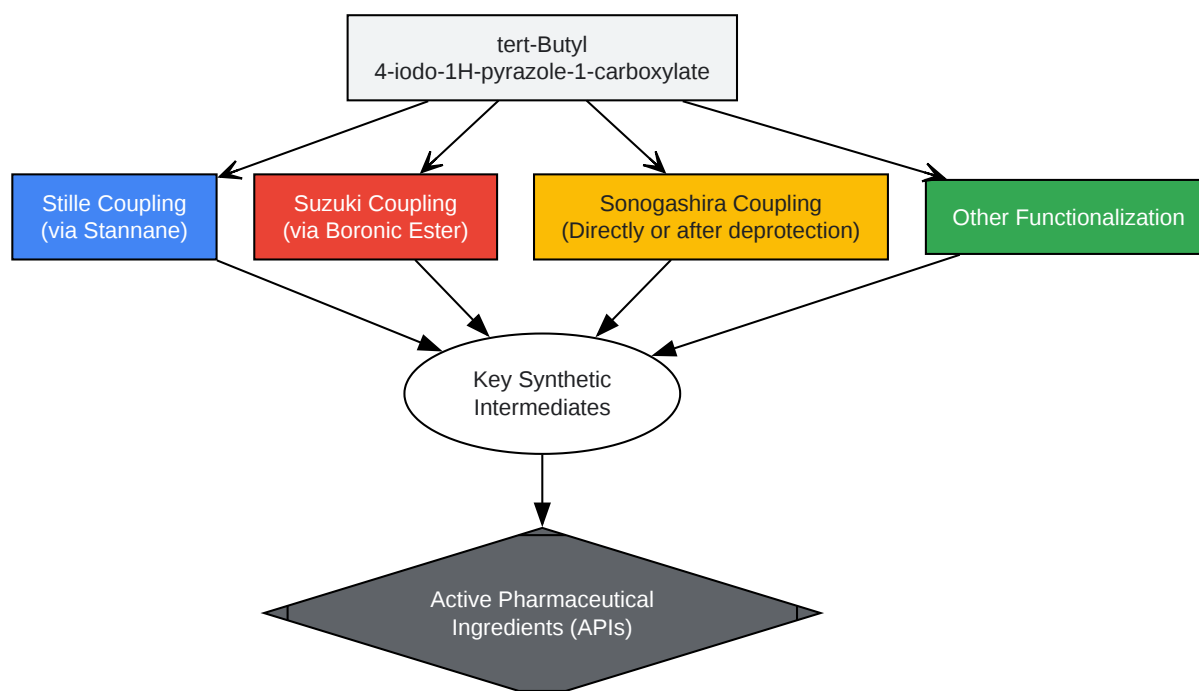
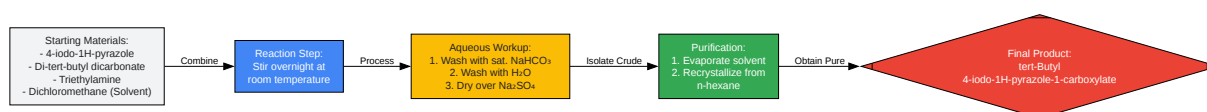
The synthesis of **tert-butyl 4-iodo-1H-pyrazole-1-carboxylate** typically involves the N-protection of 4-iodo-1H-pyrazole using di-tert-butyl dicarbonate (Boc₂O).

Experimental Protocol: N-Boc Protection of 4-iodo-1H-pyrazole[8]

- Materials: 4-iodo-1H-pyrazole, Di-tert-butyl dicarbonate (Boc₂O), Triethylamine (Et₃N), Dichloromethane (CH₂Cl₂), Saturated Sodium Bicarbonate (NaHCO₃) solution, Deionized Water (H₂O), Anhydrous Sodium Sulfate (Na₂SO₄), n-hexane.
- Procedure:
 - To a solution of 4-iodo-1H-pyrazole (1 equivalent) and triethylamine (1.5 equivalents) in dichloromethane, add Di-tert-butyl dicarbonate (1.2 equivalents) at room temperature.
 - Stir the reaction mixture overnight.
 - Wash the dichloromethane layer with a saturated NaHCO₃ solution, followed by deionized H₂O.

- Dry the organic layer with anhydrous Na_2SO_4 .
- Evaporate the solvent under reduced pressure.
- Purify the crude product by recrystallization from n-hexane to yield **tert-butyl 4-iodo-1H-pyrazole-1-carboxylate** as white crystals.[8] A reported yield for this reaction is 78.5%.[8]

An alternative protocol involves dissolving 4-iodopyrazole in THF with Et_3N and adding di-tert-butyl dicarbonate at room temperature, which reportedly yields the product in 2 hours.[5]



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